

An In-Depth Technical Guide to Dinitroanthracene Isomers: Structure, Properties, and Characterization

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Compound of Interest

Compound Name: 2,9-Dinitroanthracene

CAS No.: 234076-75-6

Cat. No.: B3050057

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Introduction

Dinitroanthracene, a nitrated polycyclic aromatic hydrocarbon, represents a class of compounds with significant research interest due to the influence of nitro group substitution on the electronic and chemical properties of the anthracene core. The specific positioning of the two nitro groups on the anthracene skeleton gives rise to numerous isomers, each with potentially unique characteristics. While isomers such as 9,10-dinitroanthracene are well-documented, others, including **2,9-dinitroanthracene**, are less commonly encountered in literature, highlighting the isomeric diversity and the analytical challenges in their differentiation. This guide provides a comprehensive overview of the chemical structure and molecular weight of dinitroanthracenes, with a focused examination of the well-characterized 9,10-dinitroanthracene as a representative example.

Core Molecular Features of Dinitroanthracene

All dinitroanthracene isomers share a common molecular formula and, consequently, the same molecular weight. These fundamental properties are derived from the addition of two nitro groups (-NO₂) to the anthracene (C₁₄H₁₀) backbone, replacing two hydrogen atoms.

Property	Value	Source
Molecular Formula	C ₁₄ H ₈ N ₂ O ₄	[1][2][3]
Molecular Weight	268.22 g/mol	[1][2]
Monoisotopic Mass	268.04840674 Da	[1][4]

The key differentiator between the various dinitroanthracene compounds is the specific attachment points of the two nitro functional groups on the anthracene ring system.

Chemical Structure of 2,9-Dinitroanthracene

The structure of **2,9-dinitroanthracene** is defined by the placement of nitro groups at the 2nd and 9th positions of the anthracene core. The IUPAC name for this specific isomer is **2,9-dinitroanthracene**.

Caption: Chemical structure of **2,9-dinitroanthracene**.

Case Study: 9,10-Dinitroanthracene (CAS: 33685-60-8)

In contrast to the limited data on the 2,9-isomer, 9,10-dinitroanthracene is a well-characterized compound and serves as a valuable reference for understanding the properties of dinitroanthracenes.

Chemical and Physical Properties of 9,10-Dinitroanthracene:

Property	Value	Source
IUPAC Name	9,10-dinitroanthracene	[1]
CAS Number	33685-60-8	[1][2][3]
Molecular Formula	C ₁₄ H ₈ N ₂ O ₄	[1][2][3]
Molecular Weight	268.22 g/mol	[1][2]
Boiling Point	464.8±35.0 °C at 760 mmHg	[3]
Density	1.5±0.1 g/cm ³	[3]
Flash Point	234.4±18.7 °C	[3]

Synthesis and Isomer Differentiation: A Technical Perspective

The synthesis of dinitroanthracene isomers typically involves the nitration of anthracene or a substituted anthracene derivative. The direct nitration of anthracene often leads to a mixture of isomers, with the 9- and 10- positions being particularly reactive. The formation of specific isomers like **2,9-dinitroanthracene** would likely require a more complex, multi-step synthetic route, potentially involving protecting groups or starting from a pre-functionalized anthracene.

For instance, the synthesis of 9-nitroanthracene can be achieved by the nitration of anthracene in glacial acetic acid.[5][6] Further nitration of 9-nitroanthracene would be expected to yield a mixture of dinitro isomers, the composition of which would depend on the reaction conditions. The separation and purification of these isomers from the reaction mixture present a significant challenge. Techniques such as fractional crystallization and chromatography are essential for isolating a single, pure isomer.

The differentiation between dinitroanthracene isomers relies on a combination of analytical techniques:

- **Spectroscopic Methods:** Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for determining the substitution pattern on the anthracene core by analyzing the chemical shifts and coupling constants of the aromatic protons.

- Chromatographic Techniques: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) can be used to separate different isomers based on their polarity and volatility.
- Mass Spectrometry (MS): While all isomers have the same molecular weight, fragmentation patterns in the mass spectrum may provide clues to the substitution pattern.

Safety and Handling

Dinitroanthracene and its isomers should be handled with care in a laboratory setting. As a class of compounds, nitroaromatics can be hazardous. For 9,10-dinitroanthracene, it is classified as causing skin irritation and serious eye damage.[2] Appropriate personal protective equipment, including gloves and safety glasses, should be worn, and work should be conducted in a well-ventilated fume hood.

Conclusion

The study of **2,9-dinitroanthracene** and other dinitroanthracene isomers is an area that warrants further investigation to fully characterize their properties and potential applications. While data on less common isomers is scarce, a thorough understanding of well-characterized compounds like 9,10-dinitroanthracene provides a solid foundation for researchers. The synthesis and isolation of pure dinitroanthracene isomers remain a key challenge, requiring sophisticated synthetic strategies and analytical techniques for successful characterization.

References

- PubChem. 9,10-Dinitroanthracene. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 1,8-Dinitro-9,10-anthraquinone. National Center for Biotechnology Information. [\[Link\]](#)
- LookChem. Cas 73621-46-2,9,10-dihydro-9,10-dinitroanthracene. [\[Link\]](#)
- CompTox Chemicals Dashboard. 1,4-Dinitroanthracene-9,10-dione. U.S. Environmental Protection Agency. [\[Link\]](#)
- PubChemLite. 9,10-dinitroanthracene (C14H8N2O4). [\[Link\]](#)

- ECHA. 2,7-dinitroanthraquinone. European Chemicals Agency. [\[Link\]](#)
- Chemsrsrc. 9,10-Dinitroanthracene | CAS#:33685-60-8. [\[Link\]](#)
- Organic Syntheses. 9-nitroanthracene. [\[Link\]](#)
- PubMed. Formation of nitroanthracene and anthraquinone from the heterogeneous reaction between NO₂ and anthracene adsorbed on NaCl particles. [\[Link\]](#)
- CDN. Synthesis of Trans-9-(2-Phenylethenyl)anthracene via the Wittig Reaction. [\[Link\]](#)
- LookChem. Synthesis of 9-Nitroanthracene. [\[Link\]](#)

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Sources

- [1. 9,10-Dinitroanthracene | C₁₄H₈N₂O₄ | CID 154901 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [2. \[accustandard.com\]\(#\) \[\[accustandard.com\]\(#\)\]](#)
- [3. 9,10-Dinitroanthracene | CAS#:33685-60-8 | Chemsrsrc](#) [[chemsrc.com](#)]
- [4. PubChemLite - 9,10-dinitroanthracene \(C₁₄H₈N₂O₄\)](#) [pubchemlite.lcsb.uni.lu]
- [5. Organic Syntheses Procedure](#) [orgsyn.org]
- [6. Synthesis of 9-Nitroanthracene - Chempedia - LookChem](#) [lookchem.com]
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